

Application Notes and Protocols: T20-M (Teneligliptin and Metformin)

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Compound of Interest		
Compound Name:	Т20-М	
Cat. No.:	B15584007	Get Quote

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Introduction

T20-M is a combination oral antihyperglycemic agent used in the management of type 2 diabetes mellitus. It consists of two active ingredients: Teneligliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor, and Metformin, a biguanide. This combination therapy leverages distinct mechanisms of action to achieve greater glycemic control. Metformin reduces hepatic glucose production and intestinal glucose absorption, while Teneligliptin increases insulin secretion and decreases glucagon levels in a glucose-dependent manner.[1]

These application notes provide a summary of dosage and administration guidelines based on available information, along with relevant experimental protocols for researchers.

Dosage and Administration

Proper dosage and administration of **T20-M** are crucial for achieving optimal glycemic control and minimizing adverse effects. The following table summarizes key quantitative data regarding its use.

Table 1: **T20-M** Dosage and Administration Summary



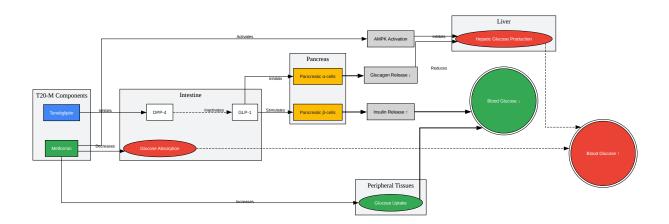
Parameter	Guideline	Source
Route of Administration	Oral	[1]
Frequency	Once daily	[1]
Administration with Food	Can be taken with or without food. Taking with food may reduce stomach upset.	[1]
Formulation	Tablet. Swallow whole with water. Do not crush, chew, or break.	[1]
Storage	Store in a cool, dry place away from sunlight, at 10°C to 25°C or below 30°C.	[1]

Mechanism of Action

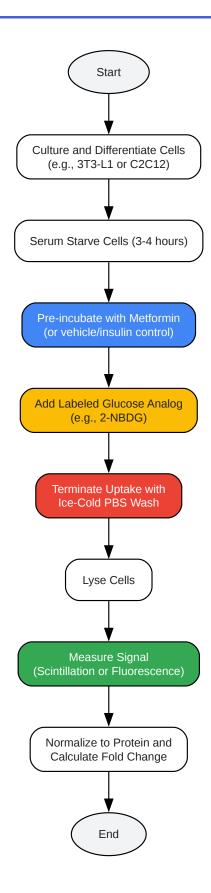
The synergistic effect of **T20-M** is due to the complementary mechanisms of its two components, Teneligliptin and Metformin.

- Metformin: The primary mechanism of metformin is the activation of AMP-activated protein kinase (AMPK).[2][3][4] This leads to the inhibition of hepatic gluconeogenesis (glucose production in the liver).[2][4][5] It also decreases the intestinal absorption of glucose and improves insulin sensitivity by increasing peripheral glucose uptake and utilization.[2][5]
- Teneligliptin: As a DPP-4 inhibitor, Teneligliptin prevents the inactivation of incretin hormones such as glucagon-like peptide-1 (GLP-1).[4] Elevated levels of active GLP-1 stimulate insulin release from pancreatic β-cells and suppress glucagon secretion from pancreatic α-cells, both in a glucose-dependent manner. This ultimately leads to lower blood glucose levels.[1]









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